

# Spectroscopic Analysis of Refrigerant 502 Components: An In-depth Technical Guide

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## Compound of Interest

Compound Name: Refrigerant 502

CAS No.: 39432-81-0

Cat. No.: B13423336

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic analysis of the components of **Refrigerant 502** (R-502), an azeotropic mixture of chlorodifluoromethane (R-22) and chloropentafluoroethane (R-115). The production of R-502 has been phased out under the Montreal Protocol due to its ozone-depleting potential. However, its continued presence in older refrigeration systems and the need for accurate monitoring and identification of its components necessitate a thorough understanding of its spectroscopic characteristics. This document details the infrared, Raman, and mass spectrometric data for R-22 and R-115, along with the experimental protocols for their analysis.

## Composition of Refrigerant 502

**Refrigerant 502** is an azeotropic refrigerant blend consisting of 48.8% chlorodifluoromethane (R-22) and 51.2% chloropentafluoroethane (R-115) by weight.



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**Figure 1:** Composition of **Refrigerant 502**.

## Spectroscopic Data

The following sections present the key spectroscopic data for the individual components of R-502. This data is crucial for the qualitative and quantitative analysis of the refrigerant blend.

### Chlorodifluoromethane (R-22)

Table 1: Infrared (IR) Spectroscopy Data for Chlorodifluoromethane (R-22)



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Table 2: Raman Spectroscopy Data for Chlorodifluoromethane (R-22)

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Table 3: Mass Spectrometry (MS) Data for Chlorodifluoromethane (R-22)

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## Chloropentafluoroethane (R-115)

Table 4: Infrared (IR) Spectroscopy Data for Chloropentafluoroethane (R-115)



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Table 5: Mass Spectrometry (MS) Data for Chloropentafluoroethane (R-115)



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Note on R-115 Raman Data: A comprehensive, high-resolution Raman spectrum with detailed peak assignments for chloropentafluoroethane (R-115) was not readily available in the surveyed public literature. Researchers requiring this specific data may need to perform experimental measurements or consult specialized spectroscopic databases.

## Experimental Protocols

The following are generalized experimental protocols for the spectroscopic analysis of gaseous refrigerants like R-22 and R-115. Instrument parameters should be optimized for the specific analytical requirements.

## Infrared (IR) Spectroscopy

Objective: To obtain the infrared absorption spectrum of the refrigerant components for identification and quantification.

Methodology:

- Sample Preparation:
  - Ensure the gas cell is clean and free of contaminants by purging with dry nitrogen gas.
  - Evacuate the gas cell to a low pressure (e.g., < 1 Torr).
  - Introduce the gaseous refrigerant sample into the cell to a desired pressure. The pressure will depend on the path length of the cell and the absorption coefficients of the analytes.
- Instrumentation (Fourier Transform Infrared - FTIR - Spectrometer):
  - Light Source: Globar or other suitable mid-infrared source.
  - Beamsplitter: KBr or other appropriate material for the mid-IR range.
  - Detector: Deuterated Triglycine Sulfate (DTGS) or Mercury Cadmium Telluride (MCT) detector.
  - Gas Cell: A gas cell with a known path length (e.g., 10 cm) and windows transparent to mid-IR radiation (e.g., KBr or ZnSe).
- Data Acquisition:
  - Collect a background spectrum of the evacuated or nitrogen-filled gas cell.
  - Collect the sample spectrum with the refrigerant in the gas cell.
  - The final absorbance spectrum is obtained by ratioing the sample spectrum against the background spectrum.
  - Resolution: Typically 1-4  $\text{cm}^{-1}$ .

- Scans: Co-add a sufficient number of scans (e.g., 32 or 64) to achieve an adequate signal-to-noise ratio.

## Raman Spectroscopy

Objective: To obtain the Raman scattering spectrum of the refrigerant components, which provides complementary vibrational information to IR spectroscopy.

Methodology:

- Sample Preparation:
  - A high-pressure gas cell or a sealed capillary tube can be used to contain the gaseous or liquefied refrigerant sample.
  - Ensure the sample container is clean and free from fluorescent impurities.
- Instrumentation (Dispersive Raman Spectrometer):
  - Excitation Source: A continuous-wave (CW) laser, typically in the visible or near-infrared region (e.g., 532 nm, 785 nm) to minimize fluorescence.
  - Sample Illumination: The laser is focused onto the sample, and the scattered light is collected at a 90° or 180° (backscattering) geometry.
  - Spectrometer: A high-resolution spectrometer with a diffraction grating to disperse the scattered light.
  - Detector: A sensitive charge-coupled device (CCD) detector, often cooled to reduce thermal noise.
  - Filters: A notch or edge filter is used to remove the strong Rayleigh scattered light at the laser wavelength.
- Data Acquisition:
  - Acquire the Raman spectrum over the desired spectral range (e.g., 100 - 3500  $\text{cm}^{-1}$  Raman shift).

- The acquisition time and number of accumulations will depend on the Raman scattering cross-section of the sample and the laser power.
- Perform a wavenumber calibration using a standard reference material (e.g., neon lamp, cyclohexane).

## Gas Chromatography-Mass Spectrometry (GC-MS)

Objective: To separate the components of the refrigerant mixture and obtain their individual mass spectra for identification and quantification.

Methodology:

- Sample Introduction:
  - A gas-tight syringe or a gas sampling valve is used to introduce a known volume of the gaseous refrigerant mixture into the GC inlet.
  - For trace analysis, a preconcentration step using a cold trap may be employed.
- Gas Chromatography (GC):
  - Injector: Split/splitless injector, typically operated at a temperature that ensures rapid vaporization of the sample (e.g., 150-200 °C).
  - Carrier Gas: High-purity helium or hydrogen at a constant flow rate.
  - Column: A capillary column suitable for separating volatile halogenated hydrocarbons. A common choice is a porous layer open tubular (PLOT) column or a column with a mid-polarity stationary phase.
  - Oven Temperature Program: A temperature program is used to separate the components based on their boiling points and interaction with the stationary phase. A typical program might start at a sub-ambient temperature and ramp up to a higher temperature.
- Mass Spectrometry (MS):
  - Interface: A heated transfer line connects the GC column outlet to the MS ion source.

- Ionization: Electron Ionization (EI) is typically used, with a standard electron energy of 70 eV.
- Mass Analyzer: A quadrupole or ion trap mass analyzer is commonly used to scan a range of mass-to-charge ratios (e.g.,  $m/z$  30-300).
- Detector: An electron multiplier.
- Data Analysis:
  - The total ion chromatogram (TIC) shows the separation of the components over time.
  - The mass spectrum of each chromatographic peak is extracted and compared to a spectral library (e.g., NIST/EPA/NIH Mass Spectral Library) for identification.
  - Quantification can be performed by creating a calibration curve using standards of known concentrations.

## Workflow and Logical Relationships

The following diagrams illustrate the general workflow for the spectroscopic analysis of refrigerants and the compositional relationship of R-502.



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